

An In-depth Technical Guide on 4-Methoxy-2-nitrophenylthiocyanate

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Compound of Interest

Compound Name: 4-Methoxy-2-nitrophenylthiocyanate

Cat. No.: B3054321

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Abstract

This technical guide provides a comprehensive overview of **4-Methoxy-2-nitrophenylthiocyanate**, a niche organic compound with potential applications in medicinal chemistry and materials science. Due to the limited direct literature on this specific molecule, this document leverages data from closely related analogues to propose a viable synthetic route and discuss potential properties and biological activities. This guide is intended to serve as a foundational resource for researchers interested in the synthesis and exploration of this and similar compounds.

Introduction

Aryl thiocyanates are a class of organic compounds characterized by the presence of a thiocyanate (-SCN) group attached to an aromatic ring. These compounds are valuable intermediates in organic synthesis, readily convertible to other sulfur-containing functionalities such as thiols, thioethers, and sulfur-containing heterocycles. The electronic properties of the aromatic ring, dictated by its substituents, significantly influence the reactivity and potential biological activity of the molecule. The title compound, **4-Methoxy-2-nitrophenylthiocyanate**, features an electron-donating methoxy group and an electron-withdrawing nitro group, which are expected to modulate its chemical and biological characteristics. While direct studies on **4-Methoxy-2-nitrophenylthiocyanate** are scarce, its structural similarity to other biologically

active nitroaromatic and thiocyanate-containing compounds suggests potential for investigation in drug discovery.[1][2][3][4]

Proposed Synthesis

Direct literature detailing the synthesis of **4-Methoxy-2-nitrophenylthiocyanate** is not readily available. However, established methods for the thiocyanation of anilines provide a strong basis for a proposed synthetic pathway starting from the commercially available 4-Methoxy-2-nitroaniline.[5][6][7] Two promising methods are outlined below.

Method A: Thiocyanation using N-Bromosuccinimide and Potassium Thiocyanate

This method relies on the in-situ generation of an electrophilic thiocyanating agent from the reaction of N-bromosuccinimide (NBS) with potassium thiocyanate (KSCN).[5] The electron-rich aromatic ring of the aniline then undergoes electrophilic aromatic substitution.

Proposed Experimental Protocol:

- To a solution of N-bromosuccinimide (1.0 mmol) in ethanol (10 mL), add potassium thiocyanate (2.1 mmol) and stir at room temperature (27 °C) for 5 minutes.[5]
- To this mixture, add 4-Methoxy-2-nitroaniline (1.0 mmol).
- Stir the reaction mixture at room temperature for a designated time (e.g., 20 minutes, monitoring by TLC is recommended).[5]
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Dilute the residue with water and extract with ethyl acetate (3 x volumes).
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and concentrate under vacuum.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., hexane-ethyl acetate mixtures) to yield **4-Methoxy-2-nitrophenylthiocyanate**.

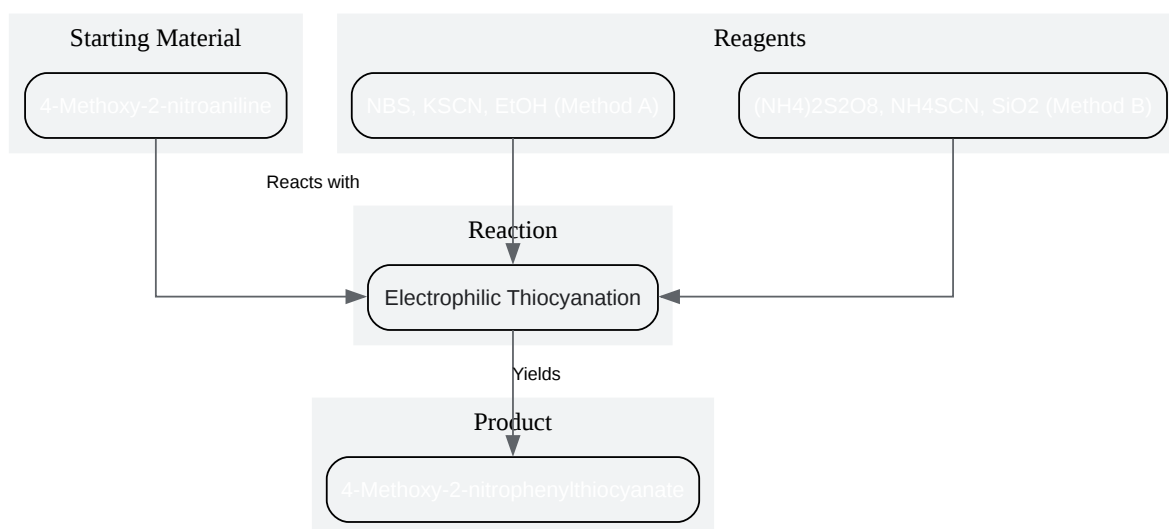
Method B: Mechanochemical Thiocyanation

A greener, solvent-free approach involves the mechanochemical reaction of the aniline with ammonium persulfate and ammonium thiocyanate using a ball mill.[6][7]

Proposed Experimental Protocol:

- In a stainless-steel milling jar containing two stainless-steel ball bearings, add 4-Methoxy-2-nitroaniline (0.2 mmol) and silica gel (0.15 g) as a grinding auxiliary.[6][7]
- Mill the mixture for 2 minutes at 25 Hz.[6][7]
- Add ammonium thiocyanate (1.5 equiv, 0.3 mmol) and ammonium persulfate (1.5 equiv, 0.3 mmol) to the jar.[6][7]
- Continue milling for 1 hour at 25 Hz.[6][7]
- After milling, the crude product can be purified directly by column chromatography.

Workflow for the Proposed Synthesis of **4-Methoxy-2-nitrophenylthiocyanate**:



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Caption: Proposed synthetic routes to **4-Methoxy-2-nitrophenylthiocyanate**.

Physicochemical Properties

As no experimental data for **4-Methoxy-2-nitrophenylthiocyanate** is available, the properties of the starting material and a related isomer are presented for reference.

Table 1: Physicochemical Properties of 4-Methoxy-2-nitroaniline and a Related Isomer.

Property	4-Methoxy-2-nitroaniline	2-Methoxy-4-nitrophenyl isothiocyanate
CAS Number	96-96-8	190774-55-1[8]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	C ₈ H ₆ N ₂ O ₃ S[8]
Molecular Weight	168.15 g/mol	210.21 g/mol [8]
Melting Point	127-129 °C	Not Available
Appearance	Orange to red crystalline powder	Not Available
Solubility	Slightly soluble in water. Soluble in hot methanol.[9]	Not Available

Spectroscopic Data

No spectroscopic data for **4-Methoxy-2-nitrophenylthiocyanate** has been reported. For the purpose of characterization upon synthesis, the expected spectroscopic features would include:

- ¹H NMR: Signals corresponding to the aromatic protons, with coupling patterns dictated by their positions relative to the substituents. A singlet for the methoxy group protons would also be expected.
- ¹³C NMR: Resonances for the aromatic carbons, the methoxy carbon, and the thiocyanate carbon.

- IR Spectroscopy: Characteristic stretching frequencies for the nitro group (NO₂), the thiocyanate group (-SCN), the C-O-C ether linkage, and aromatic C-H bonds.
- Mass Spectrometry: A molecular ion peak corresponding to the exact mass of C₈H₆N₂O₃S.

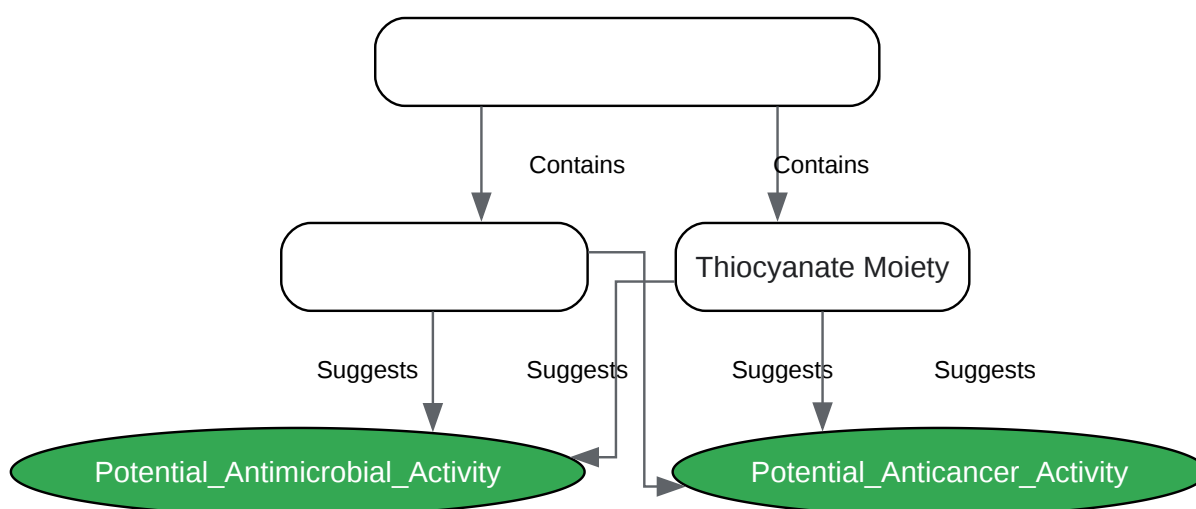
Potential Biological Activity

The biological profile of **4-Methoxy-2-nitrophenylthiocyanate** remains unexplored. However, the presence of the nitro group and the thiocyanate moiety suggests potential for various biological activities.

- Nitroaromatic Compounds: Molecules containing a nitro group are known to exhibit a wide range of biological effects, including antibacterial, antifungal, and antiprotozoal activities.[1][4] The nitro group can undergo bioreduction in hypoxic environments, a property exploited in the design of hypoxia-activated prodrugs for cancer therapy.
- Thiocyanate Compounds: Organic thiocyanates have been investigated for their antimicrobial and anticancer properties.[2][3] The thiocyanate group can act as a precursor to isothiocyanates, a class of compounds known for their chemopreventive effects.

Given these precedents, **4-Methoxy-2-nitrophenylthiocyanate** warrants investigation for its potential as an antimicrobial or anticancer agent.

Logical Relationship of Potential Biological Activity:



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Caption: Inferred potential biological activities of the title compound.

Conclusion

4-Methoxy-2-nitrophenylthiocyanate represents an uncharacterized molecule with potential for further scientific inquiry. Based on established synthetic methodologies for analogous compounds, this guide provides detailed protocols for its potential synthesis. While experimental data for the title compound is currently absent from the literature, the known biological activities of related nitroaromatic and thiocyanate-containing molecules suggest that it may possess interesting pharmacological properties. This document serves as a starting point for researchers to synthesize and evaluate the chemical and biological characteristics of **4-Methoxy-2-nitrophenylthiocyanate**, potentially leading to new discoveries in medicinal chemistry and materials science.

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